Diacetamide-D7: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Diacetamide-D7*
Cat. No.:	*B1474422*

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This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Diacetamide-D7**, a deuterated analog of diacetamide. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Chemical Properties and Structure

Diacetamide-D7 is a stable isotope-labeled version of diacetamide, where seven hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of diacetamide or related analytes.

Table 1: Chemical Identifiers for **Diacetamide-D7**

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Identifier	Value
IUPAC Name	N-(acetyl-d3)-N-(ethanoyl-d3)acetamide-d
CAS Number	33945-50-5[1]
Molecular Formula	C4D7NO2[1]
SMILES String	[2H]C([2H])([2H])C(N([2H])C(C([2H])([2H])[2H])=O)=O[1]

Table 2: Physicochemical Properties of **Diacetamide-D7** and Diacetamide

Property	Diacetamide-D7	Diacetamide (non-deuterated)
Molecular Weight	108.15 g/mol [1]	101.10 g/mol
Melting Point	Data not available	75.5-76.5 °C
Boiling Point	Data not available	222-223 °C
Isotopic Purity	≥ 98 atom % D	Not Applicable
Chemical Purity	≥ 95%	Not Applicable
Appearance	White crystalline powder or chunks	White crystalline powder or chunks
Solubility	Data not available	Soluble in water, ethanol, and ether

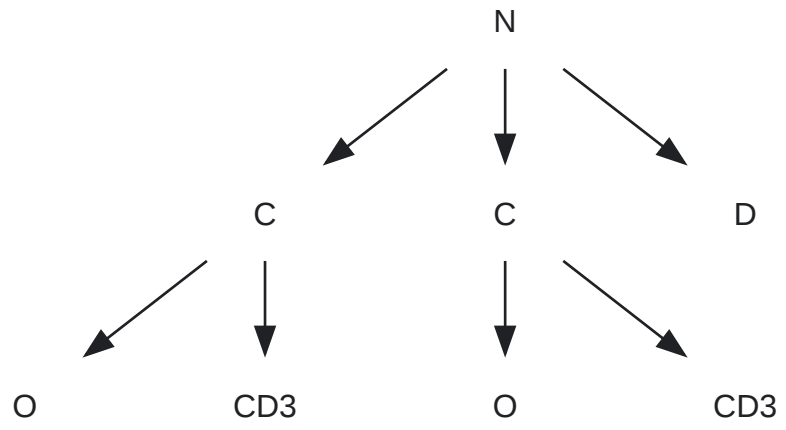
Note: Specific physical properties such as melting and boiling points for **Diacetamide-D7** are not readily available in the provided search results. The data for the non-deuterated form (CAS 625-77-4) is provided for reference and is expected to be very similar.

Chemical Structure

The structure of **Diacetamide-D7** consists of a central nitrogen atom bonded to two acetyl groups. In the -D7 variant, all seven hydrogen atoms of the two acetyl groups and the amine proton are replaced by deuterium atoms.

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Chemical Structure of Diacetamide-D7



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Caption: Ball-and-stick model of the **Diacetamide-D7** molecule.

Experimental Protocols

General Synthesis of Deuterated Amides

A specific, detailed experimental protocol for the synthesis of **Diacetamide-D7** is not readily available in the public domain. However, a general approach for the synthesis of deuterated amides involves the use of deuterated starting materials. For **Diacetamide-D7**, this could involve the acylation of a deuterated amine with a deuterated acetylating agent.

One possible synthetic route could be the reaction of deuterated acetic anhydride with deuterated ammonia, followed by a second acetylation. Another approach could involve the direct deuteration of diacetamide via hydrogen-deuterium exchange under basic or acidic conditions using a deuterium source like D2O.

Use as an Internal Standard in Quantitative Analysis

Diacetamide-D7 is primarily used as an internal standard in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), for the precise quantification of an analyte.[1] The general workflow for such an application is outlined below.

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General Workflow for Quantitative Analysis using a Deuterated Internal Standard



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Caption: Workflow for using **Diacetamide-D7** as an internal standard in LC-MS analysis.

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Spectroscopic Data

While specific spectra for **Diacetamide-D7** are not readily available, the spectroscopic data for its non-deuterated counterpart, Diacetamide, can provide valuable reference information. The key difference in the mass spectrum will be the shift in the molecular ion peak due to the increased mass from the deuterium atoms. In NMR spectra, the proton signals will be absent and replaced by deuterium signals, which are typically not observed in 1H NMR.

Table 3: Spectroscopic Data for Diacetamide (Non-deuterated)

Spectroscopic Technique	Key Features
1H NMR	A peak corresponding to the methyl protons.
13C NMR	Peaks corresponding to the carbonyl and methyl carbons.
Infrared (IR) Spectroscopy	Characteristic peaks for C=O (amide) and N-H stretching.
Mass Spectrometry (MS)	Molecular ion peak (M+) corresponding to the molecular weight of diacetamide.

Note: Researchers using **Diacetamide-D7** should acquire their own spectroscopic data for confirmation of identity and purity.

Applications in Research and Drug Development

The primary application of **Diacetamide-D7** is as an internal standard for the quantification of diacetamide or structurally related compounds in various matrices, including biological fluids and environmental samples. The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry because it corrects for variations in sample preparation, injection volume, and instrument response. This leads to highly accurate and precise measurements, which are critical in pharmacokinetic studies, drug metabolism research, and clinical trials.

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References

- 1. medchemexpress.com [medchemexpress.com]
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